

Proper Disposal Procedures for Ethyl-d5 Crotonate

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Compound of Interest

Compound Name: Ethyl-d5 Crotonate

CAS No.: 35845-34-2

Cat. No.: B592405

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Executive Summary & Operational Context

Ethyl-d5 Crotonate (Ethyl-d5 (E)-but-2-enoate) is a stable isotope-labeled ester primarily used as an internal standard in NMR spectroscopy and mass spectrometry quantification. While its deuterated nature (Ethyl-d5) significantly increases its financial value and analytical utility, its physicochemical safety profile mirrors that of non-labeled ethyl crotonate.

Critical Directive: The primary disposal hazard is Ignitability (Flash Point: 2°C / 36°F). This material is a Class IB Flammable Liquid. Disposal protocols must prioritize fire prevention and strict segregation from oxidizers.

Physicochemical & Hazard Profile

To ensure safe handling, you must understand the material's physical behavior. The deuterium labeling does not alter the flammability or toxicity profile significantly compared to the protio-form.

Table 1: Key Safety & Physical Properties

Property	Value	Operational Implication
CAS Number	623-70-1 (Unlabeled)	Use for regulatory lookup; specify "Deuterated" on internal tags.
Flash Point	2°C (36°F)	CRITICAL: Vapors can ignite at refrigerator temperatures.
Boiling Point	139°C (282°F)	Volatile; keep containers tightly sealed to prevent vapor buildup.
RCRA Waste Code	D001	Classified as "Ignitable Characteristic Waste."
Solubility	Immiscible in water	Do not attempt to dilute with water for drain disposal.
Specific Hazard	Lachrymator	Vapors cause severe eye irritation/tearing.[1] Goggles are mandatory.

Pre-Disposal Assessment (The "Stop & Think" Phase)

Before moving to disposal, evaluate the material's state. As an Application Scientist, I often see valuable isotopes discarded prematurely.

- Purity Check: Is the material actually degraded? **Ethyl-d5 crotonate** is stable if stored under inert gas (Nitrogen/Argon) at 2-8°C. If the NMR spectrum shows hydrolysis (appearance of crotonic acid or ethanol-d5 peaks), disposal is necessary.
- Isotope Recovery: For large quantities (>500 mL), contact your stable isotope supplier. Deuterium recovery services exist, though they are rarely cost-effective for small laboratory aliquots (<50 mL).
- Contamination Status: Has the material been mixed with halogenated solvents (e.g., Chloroform-d, Methylene Chloride)? This dictates the waste stream path.

Step-by-Step Disposal Protocol

Phase A: Segregation & Container Selection

The Golden Rule: Never mix **Ethyl-d5 Crotonate** with oxidizing agents (e.g., Nitric acid, Peroxides). The resulting reaction is exothermic and explosive.

- Stream 1: Pure/Mixed Organic (Non-Halogenated)
 - Condition: **Ethyl-d5 Crotonate** is pure or mixed with Acetone, Methanol, or Hexane.
 - Destination: Non-Halogenated Organic Solvent Waste.
 - Cost Efficiency: This is the standard, lower-cost disposal route.
- Stream 2: Mixed Organic (Halogenated)
 - Condition: Mixed with Chloroform, Dichloromethane, or Carbon Tetrachloride.
 - Destination: Halogenated Solvent Waste.
 - Note: Even 1% halogen content reclassifies the entire container to this more expensive stream.

Phase B: Transfer & Labeling

- PPE Setup: Butyl rubber or Silver Shield gloves are recommended. Standard nitrile provides only momentary splash protection against esters. Wear chemical safety goggles (not just safety glasses) due to lachrymatory effects.
- Fume Hood: Perform all transfers inside a certified fume hood. The vapor density is 3.9 (heavier than air), meaning vapors will sink and pool; good airflow is essential.
- Container: Use High-Density Polyethylene (HDPE) or safety-coated glass. Ensure the cap has a chemically resistant liner (PTFE).
- Labeling:
 - Attach a hazardous waste tag before adding waste.[2]

- Constituents: Write "Ethyl Crotonate (Deuterated)" and any co-solvents.
- Hazard Checkbox: Check "Flammable" and "Irritant."

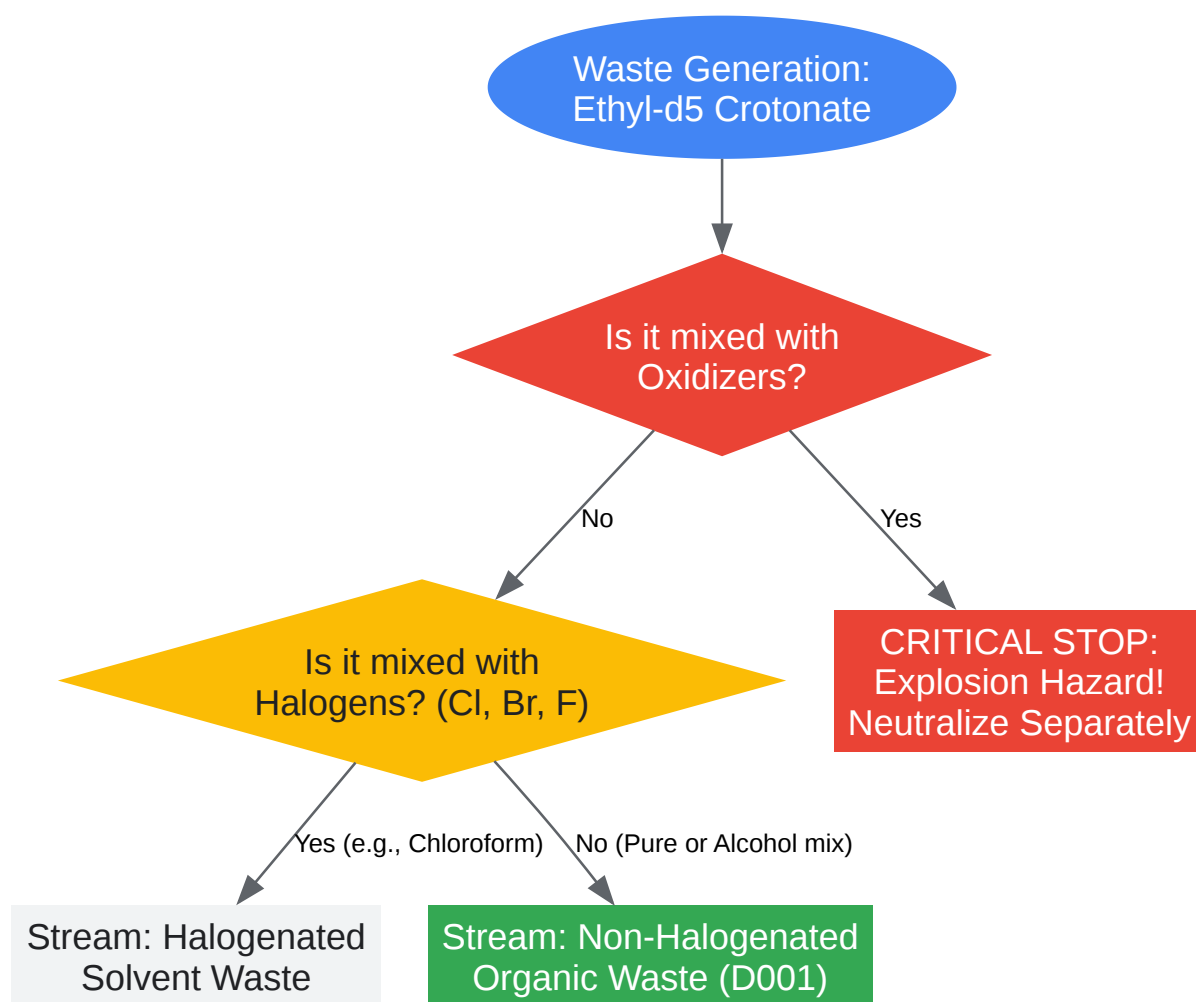
Phase C: Storage & Pickup

- Store in a Flammable Safety Cabinet (yellow cabinet) pending pickup.
- Grounding: If transferring more than 4 liters, ground the receiving drum to prevent static discharge ignition [1].

Visualized Workflows

Diagram 1: Disposal Decision Matrix

This logic flow ensures you select the correct regulatory waste stream, preventing costly re-classification fees.

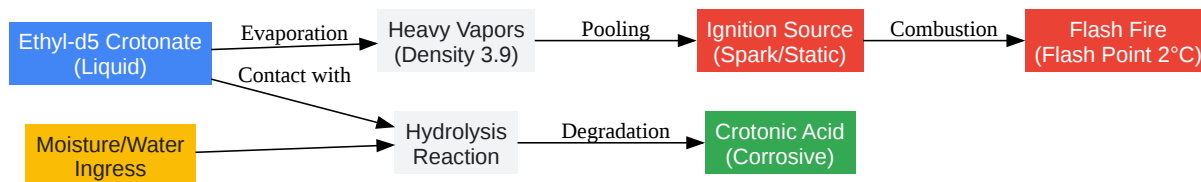


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Caption: Decision tree for categorizing **Ethyl-d5 Crotonate** waste to ensure regulatory compliance and safety.

Diagram 2: Chemical Hazard Mechanism

Understanding why the hazard exists reinforces compliance. This diagram illustrates the flammability and hydrolysis pathways.



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Caption: Mechanism of physical (fire) and chemical (hydrolysis) hazards associated with improper storage or disposal.

Emergency Procedures (Spill Response)

In the event of a spill during the disposal process, immediate action is required.

- **Evacuate & Ventilate:** The flash point is 2°C. If a spill occurs, vapors are already in the flammable range. Evacuate the immediate area and increase ventilation.
- **Eliminate Ignition Sources:** Cut power to hot plates or non-explosion-proof equipment immediately.
- **Absorb:** Use a non-combustible absorbent (Vermiculite or clay-based kitty litter). Do not use paper towels, as they increase the surface area for evaporation and flammability [2].
- **Clean Up:** Scoop absorbed material into a disposal bag, seal tightly, and place inside a fume hood. Label as "Debris contaminated with Flammable Solvent."

References

- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. [[Link](#)]

- National Institutes of Health (NIH) - PubChem. (2024). Ethyl Crotonate Compound Summary. National Library of Medicine. [\[Link\]](#)

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Sources

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- [2. nswai.org](https://nswai.org) [nswai.org]
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